

Navigating the Safety Profile of (4-Fluorophenyl)methanol-d4: A Technical Guide

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Compound of Interest

Compound Name: (4-Fluorophenyl)methanol-d4

Cat. No.: B15554259

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Disclaimer: No comprehensive Material Safety Data Sheet (MSDS) is currently available for **(4-Fluorophenyl)methanol-d4** (CAS No. 93111-26-3). The following information is compiled from data on the non-deuterated analogue, (4-Fluorophenyl)methanol (CAS No. 459-56-3), and general safety principles for handling deuterated compounds. This guide is intended for researchers, scientists, and drug development professionals and should be used as a supplementary resource to standard laboratory safety practices.

This technical guide provides an in-depth overview of the material safety data for **(4-Fluorophenyl)methanol-d4**, extrapolated from its non-deuterated counterpart and general knowledge of deuterated compounds. The replacement of hydrogen with deuterium is not expected to alter the chemical hazards significantly, though it can affect metabolic pathways and reaction kinetics.

Core Safety and Handling Principles

While deuterium itself is non-radioactive and generally considered safe, the toxicological properties of a deuterated compound are primarily determined by the parent molecule. Therefore, **(4-Fluorophenyl)methanol-d4** should be handled with the same precautions as (4-Fluorophenyl)methanol. The primary challenge in handling deuterated compounds is their

hygroscopic nature, which can lead to isotopic dilution through hydrogen-deuterium exchange with atmospheric moisture.

Quantitative Safety Data

The following tables summarize the available quantitative data for the non-deuterated analogue, (4-Fluorophenyl)methanol. This data should be considered indicative for the deuterated form.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	459-56-3 (non-deuterated)
Molecular Formula	C ₇ H ₃ D ₄ FO
Molecular Weight	130.15 g/mol (calculated for d4)
Appearance	Clear, colorless liquid[1]
Melting Point	22 - 23 °C[1]
Boiling Point	Not explicitly stated, but related compounds have boiling points around 104-105 °C at reduced pressure.[2]
Flash Point	90 °C[1][2]
Solubility	Slightly soluble in water.[1]

Table 2: Toxicological Data (Extrapolated)

Endpoint	Value	Species
LD50 (Oral)	Data not available	-
LD50 (Dermal)	Data not available	-
LC50 (Inhalation)	Data not available	-

Note: The toxicological properties have not been fully investigated for the non-deuterated analogue.[3] Standard practice dictates treating substances of unknown toxicity with a high degree of caution.

Hazard Identification and Precautionary Measures

Based on information for analogous compounds, the following hazard and precautionary statements are likely applicable.

Table 3: Hazard and Precautionary Statements

Type	Statement
Hazard Statements	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.
Precautionary Statements	Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection.

Experimental Protocols

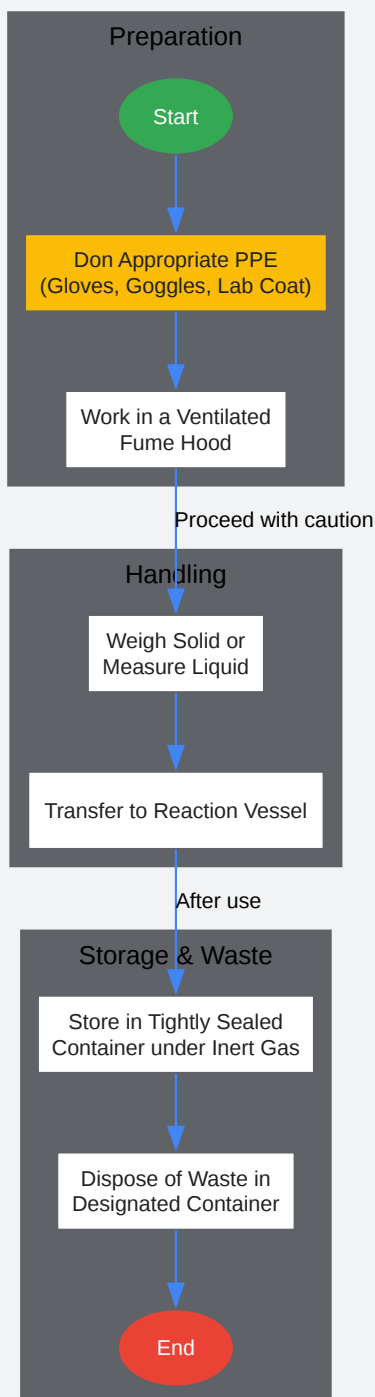
Detailed experimental protocols for safety testing of **(4-Fluorophenyl)methanol-d4** are not available. However, general protocols for assessing the safety of new chemical entities are well-established. These typically involve:

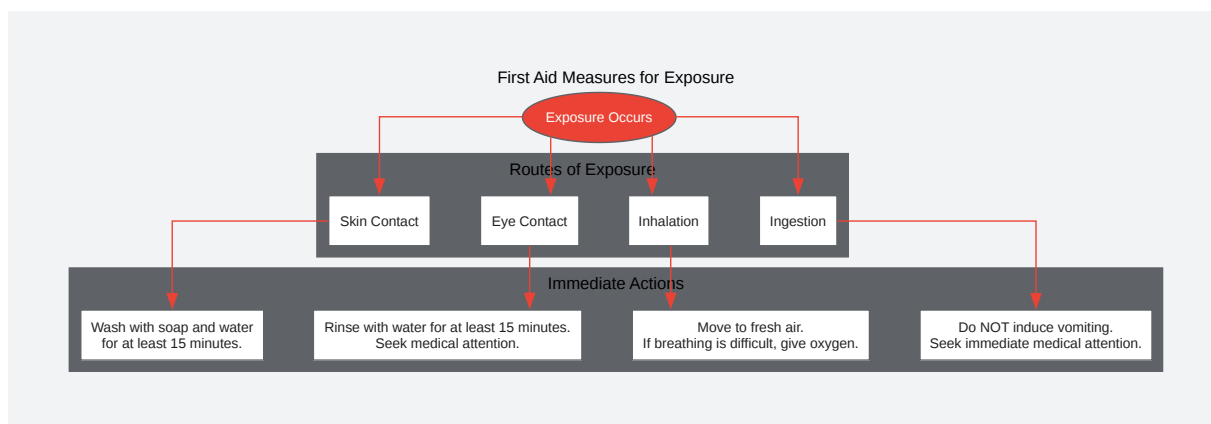
- Acute Toxicity Studies: To determine the short-term adverse effects of a single high dose, typically including oral, dermal, and inhalation routes.
- Genotoxicity Assays: To assess the potential for the compound to cause genetic mutations.
- Repeated Dose Toxicity Studies: To evaluate the effects of long-term or repeated exposure.

Visualizing Safety Procedures

The following diagrams illustrate key safety workflows for handling deuterated compounds like **(4-Fluorophenyl)methanol-d4**.

General Handling Workflow for (4-Fluorophenyl)methanol-d4





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